

Technical Overview of Dibenzyl Succinate: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzyl succinate*

Cat. No.: *B089603*

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This document provides a concise technical summary of the fundamental molecular properties of **Dibenzyl Succinate**, intended for researchers, scientists, and professionals in drug development.

Core Molecular Data

Dibenzyl succinate is an organic compound used as an intermediate in chemical synthesis.^[1] Its fundamental properties, including molecular formula and weight, are crucial for stoichiometric calculations, analytical characterization, and formulation development.

The molecular formula for **dibenzyl succinate** is C₁₈H₁₈O₄.^{[2][3][4]} The compound has a molecular weight of approximately 298.3 g/mol.^[2] More precise measurements indicate values of 298.33 g/mol^[5], 298.3331 g/mol^{[3][4]}, and 298.34 g/mol.^[1]

The IUPAC name for this compound is dibenzyl butanedioate.^{[1][2]} It is also known by other synonyms such as Butanedioic acid, bis(phenylmethyl) ester, and Spasmine.^{[1][2][3][4]}

Quantitative Data Summary

For clarity and comparative ease, the key quantitative identifiers for **dibenzyl succinate** are presented below.

| Property | Value | Source |
|---------------------|-------------|--------------|
| Molecular Formula | C18H18O4 | [1][2][3][4] |
| Molecular Weight | 298.3 g/mol | [2] |
| 298.3331 g/mol | [3][4] | |
| 298.34 g/mol | [1] | |
| 298.33 g/mol | [5] | |
| CAS Registry Number | 103-43-5 | [1][3][4] |

Note: As this document pertains solely to the fundamental and universally recognized molecular properties of **dibenzyl succinate**, detailed experimental protocols for determining molecular weight and formula (such as mass spectrometry or elemental analysis) are not included. Similarly, signaling pathways are not applicable to the intrinsic chemical properties of a single small molecule.

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References

- 1. Dibenzyl succinate, 98% | Fisher Scientific [fishersci.ca]
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- 4. Dibenzyl succinate [webbook.nist.gov]
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